

Cyclohexene Oxide: A Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cyclohexene oxide

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This in-depth technical guide provides critical safety and handling information for **cyclohexene oxide**, a vital reagent in various chemical syntheses. Adherence to these guidelines is paramount to ensure the safety of laboratory personnel and the integrity of research.

Chemical and Physical Properties

Cyclohexene oxide is a colorless to light yellow liquid with a distinct odor. A summary of its key physical and chemical properties is presented in Table 1. This data is essential for understanding its behavior and potential hazards.

Table 1: Physical and Chemical Properties of **Cyclohexene Oxide**

Property	Value	Source(s)
Appearance	Clear colorless to yellow liquid	[1]
Synonyms	7-Oxabicyclo[4.1.0]heptane, Epoxycyclohexane	[1]
CAS Number	286-20-4	[2]
Molecular Formula	C ₆ H ₁₀ O	[2]
Molecular Weight	98.14 g/mol	[2]
Boiling Point	129 - 130 °C	[2]
Melting Point	-40 °C	[2]
Flash Point	27 °C (80.60 °F)	[1]
Autoignition Temperature	372 °C (701.60 °F)	[1]
Explosive Limits in Air	1.15% - 12.36% by volume	[2]
Relative Density	0.97 g/cm ³ at 25 °C	[2]
Vapor Pressure	12 hPa at 20 °C	[2]
Water Solubility	Approximately 0.5 g/L	[2]
Partition Coefficient (log Pow)	1.3	[2]

Toxicological Data

Cyclohexene oxide is classified as harmful if swallowed, toxic in contact with skin, and may cause severe skin burns and eye damage.[2][3] It is also suspected of causing genetic defects. [4] A summary of acute toxicity data is provided in Table 2.

Table 2: Acute Toxicity of **Cyclohexene Oxide**

Test	Species	Route	Value	Source(s)
LD50	Rat	Oral	1090 µL/kg	[1]
LD50	Rabbit	Dermal	630 µL/kg	[1]
LCLo	Rat	Inhalation	2000 ppm/4h	[4]

Hazard Identification and Classification

Cyclohexene oxide is a flammable liquid and vapor.[1] It is harmful if absorbed through the skin and can cause severe eye and skin irritation.[1] Inhalation may lead to respiratory tract irritation, and ingestion can cause gastrointestinal issues.[1]

GHS Hazard Statements:

- H226: Flammable liquid and vapor.[4]
- H302: Harmful if swallowed.[4]
- H311: Toxic in contact with skin.[4]
- H314: Causes severe skin burns and eye damage.[4]
- H331: Toxic if inhaled.[4]
- H341: Suspected of causing genetic defects.[4]

Experimental Protocols

The following are summaries of the standardized methods used to determine the key toxicological and flammability data for **cyclohexene oxide**.

Flash Point Determination (ASTM D93)

The flash point of **cyclohexene oxide** is determined using the Pensky-Martens Closed Cup Tester as specified by ASTM D93.[5]

Methodology:

- A sample of the **cyclohexene oxide** is placed in a brass test cup.
- The sample is heated at a controlled, constant rate.
- For liquids like **cyclohexene oxide**, the sample is stirred at a specified rate to ensure temperature uniformity.
- An ignition source is periodically directed into the cup. The stirring is briefly stopped during the application of the ignition source.
- The flash point is the lowest temperature at which the application of the ignition source causes the vapors above the liquid to ignite.

Acute Oral Toxicity (OECD Guidelines 420, 423, or 425)

The acute oral toxicity (LD50) is determined following one of the OECD test guidelines (TG 420, 423, or 425), which are designed to assess the adverse effects of a substance after a single oral dose.^{[1][6]}

General Methodology (based on OECD TG 423 - Acute Toxic Class Method):

- Animal Selection: Healthy, young adult rats of a single sex (typically females) are used.^[7]
- Fasting: Animals are fasted overnight prior to dosing.^[3]
- Dose Administration: The test substance is administered orally via gavage in a stepwise procedure using a small number of animals per step.^[6] The starting dose is selected from a series of fixed levels (e.g., 5, 50, 300, 2000 mg/kg).^[1]
- Observation: Animals are observed for mortality and clinical signs of toxicity for at least 14 days.^[8]
- Endpoint: The method allows for the classification of the substance into a toxicity category based on the number of animal mortalities at specific dose levels.^[6]

Acute Dermal Toxicity (OECD Guideline 402)

The acute dermal toxicity (LD50) is determined in accordance with OECD Guideline 402.^{[9][10]}

Methodology:

- **Animal Preparation:** The fur is removed from the dorsal area of the test animals (typically rats) approximately 24 hours before the test.[\[7\]](#)
- **Application:** The test substance is applied uniformly over the shaved area, which is approximately 10% of the total body surface. The area is then covered with a porous gauze dressing.[\[7\]](#)[\[9\]](#)
- **Exposure:** The substance is held in contact with the skin for a 24-hour period.[\[9\]](#)
- **Observation:** Animals are observed for signs of toxicity and mortality for at least 14 days. Body weight is recorded weekly.[\[9\]](#)
- **Necropsy:** At the end of the study, all animals are subjected to a gross necropsy.[\[9\]](#)

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize the risks associated with **cyclohexene oxide**.

Personal Protective Equipment (PPE)

A comprehensive assessment of the hazards should be conducted to determine the appropriate PPE.[\[9\]](#)

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	Source(s)
Eye/Face Protection	Chemical safety goggles or a face shield.	[1] [5]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and protective clothing to prevent skin exposure.	[1] [5]
Respiratory Protection	Use in a well-ventilated area. If exposure limits are exceeded, use a NIOSH/MSHA approved respirator.	[1] [5]

Handling Procedures

- Work in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)
- Avoid contact with eyes, skin, and clothing.[\[1\]](#)
- Avoid breathing vapors or mist.[\[1\]](#)
- Use spark-proof tools and explosion-proof equipment.[\[1\]](#)
- Ground and bond containers when transferring material to prevent static discharge.[\[1\]](#)
- Keep away from heat, sparks, and open flames.[\[1\]](#)
- Do not eat, drink, or smoke in the work area.[\[3\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)

Storage Conditions

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)
- Keep away from sources of ignition.[\[1\]](#)

- Store away from incompatible materials such as acids, bases, and oxidizing agents.[1][5]
- Designate a "flammables" storage area.[1]

Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency involving **cyclohexene oxide**.

First-Aid Measures

Table 4: First-Aid Procedures for **Cyclohexene Oxide** Exposure

Exposure Route	First-Aid Measures	Source(s)
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.	[1]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.	[1]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.	[1]
Ingestion	Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[1]

Fire-Fighting Measures

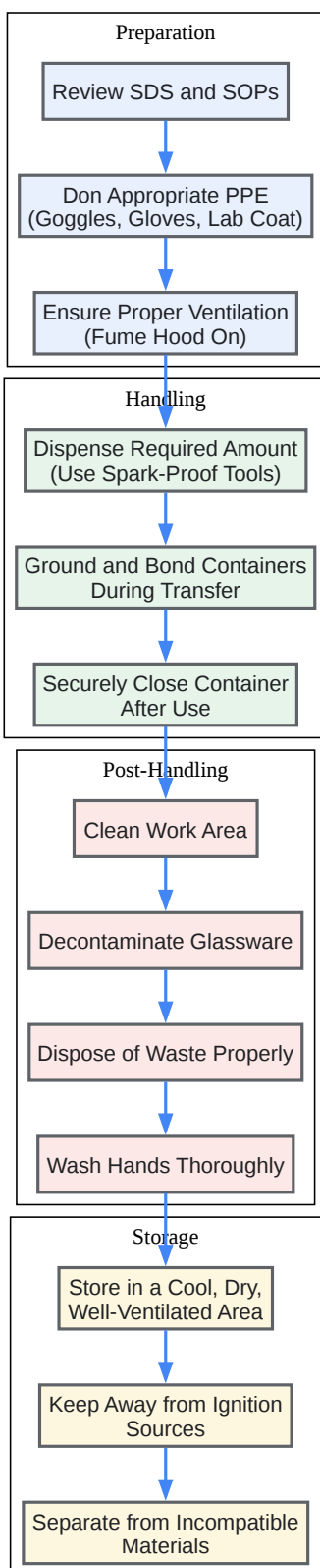
- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1] Do NOT use a straight stream of water.[1]
- Specific Hazards: Flammable liquid and vapor. Vapors are heavier than air and may travel to a source of ignition and flash back.[1] During a fire, irritating and highly toxic gases may be generated.[1]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[1]

Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel. Wear appropriate personal protective equipment.[\[1\]](#)
- Environmental Precautions: Prevent spills from entering drains or waterways.[\[1\]](#)
- Containment and Cleanup:
 - Remove all sources of ignition.[\[1\]](#)
 - Ventilate the area.[\[1\]](#)
 - Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable, closed container for disposal.[\[1\]](#)
 - Use spark-proof tools.[\[1\]](#)

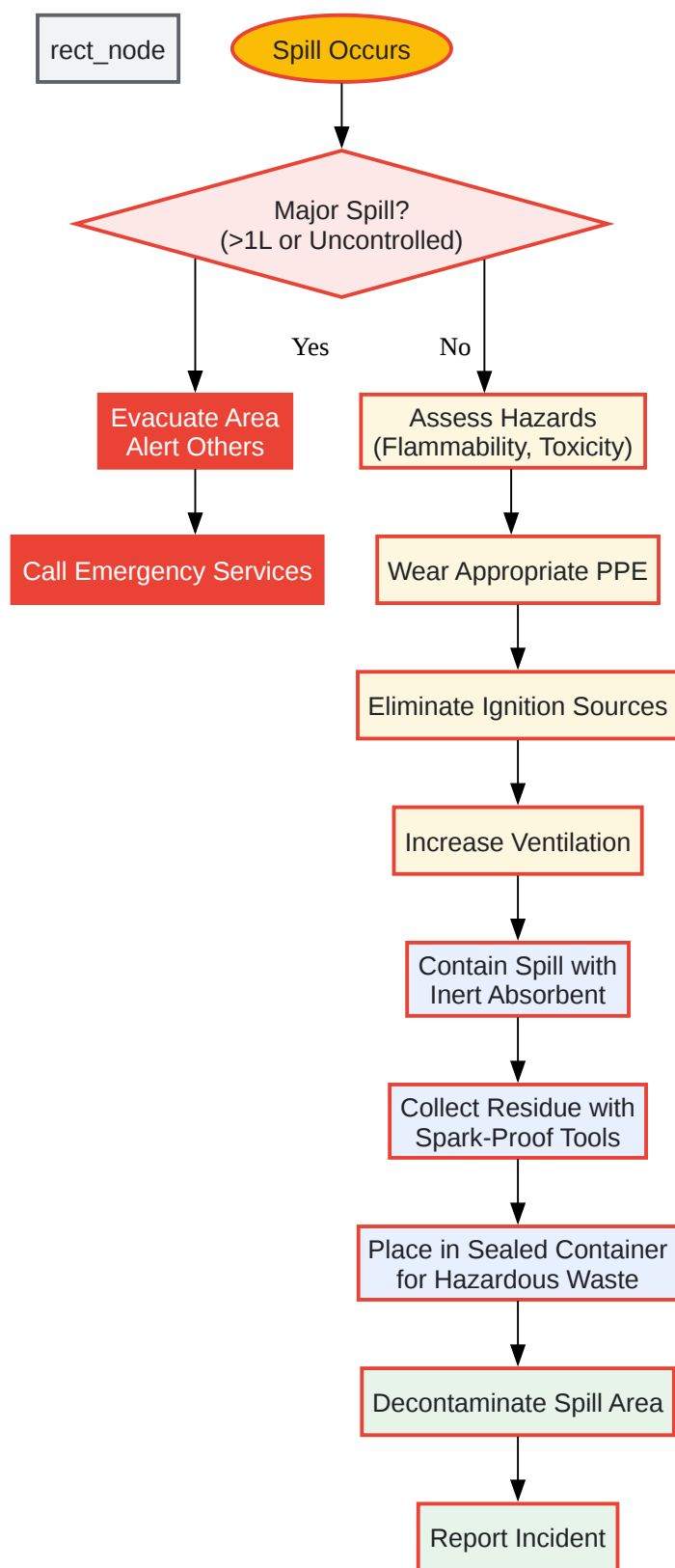
Visual Workflow Guides

The following diagrams illustrate the logical workflows for the safe handling of **cyclohexene oxide** and the decision-making process in the event of a spill.



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Caption: Workflow for the safe handling of **cyclohexene oxide**.



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